

Application of Endothal-disodium in Aquatic Weed Control: A Guide for Researchers

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Compound of Interest

Compound Name: Endothal-disodium

Cat. No.: B3426602

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Introduction

Endothal-disodium, a salt of the organic acid endothall, is a widely utilized contact herbicide for the management of submersed aquatic weeds.[1] Its application is critical in maintaining the health and function of various aquatic ecosystems, including lakes, ponds, and irrigation canals, by controlling nuisance plant species.[2] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals studying the efficacy and mechanisms of **Endothal-disodium** in aquatic weed control.

Application Notes

Formulations and Active Ingredient

Endothal is not applied as a free acid but is converted into its more active inorganic or amine salts. The most common formulations for aquatic use are the disodium and dipotassium salts, often marketed under trade names like Aquathol®.[3] The active herbicidal form is the endothall acid, which is formed after the dissociation of the salt in water.[4] The mono(N,N-dimethylalkylamine) salt formulations are also available and are particularly effective against filamentous algae, but exhibit higher toxicity to fish.[1]

Mechanism of Action

The precise herbicidal mode of action of endothall is multifaceted. It is established as a contact-type, membrane-active compound that is not translocated within the plant.[2][3] A primary mechanism of action is the inhibition of protein phosphatases 1 (PP1) and 2A (PP2A), which interferes with plant protein synthesis.[1][2][5] This disruption leads to a cascade of effects, including interference with lipid synthesis, changes in cell membrane permeability, and ultimately, cell death, causing the drying and wilting of leaf tissue.[1][3]

Target Weed Species

Endothal-disodium is effective against a broad spectrum of submersed aquatic weeds. Commonly controlled species include:

- Pondweeds (*Potamogeton* spp.)[6]
- Coontail (*Ceratophyllum demersum*)[6][7]
- Milfoil (*Myriophyllum* spp.)[7]
- Hydrilla (*Hydrilla verticillata*)[8]
- Lagarosiphon (*Lagarosiphon major*)[8]
- Hornwort (*Ceratophyllum demersum*)[8]

It is important to note that endothall can also impact non-target native plant species.[6]

Application Considerations

Several factors influence the efficacy of **Endothal-disodium** applications:

- **Water Temperature:** Applications are most effective when water temperatures are at least 65°F (18°C).[1]
- **Contact Time:** As a contact herbicide, sufficient exposure time is crucial for efficacy. The required contact time can vary depending on the target species and concentration.[8]
- **Water Flow:** In flowing water systems like irrigation canals, the concentration of endothall can decrease rapidly.[3]

- **Formulation Choice:** The choice between liquid and granular formulations depends on the treatment area. Granular formulations are suitable for spot treatments, while liquid formulations are better for larger areas.^[6]

Quantitative Data Summary

The following tables summarize quantitative data on the efficacy and dissipation of **Endothal-disodium** from various studies.

Table 1: Efficacy of **Endothal-disodium** on Various Aquatic Weed Species

Target Species	Concentration (ppm)	Exposure Time	Result	Reference
Lagarosiphon (Lagarosiphon major)	0.11	38 days	Eradication	[8]
Lagarosiphon (Lagarosiphon major)	0.5	10 months	Some regrowth from fragments	[8]
Lagarosiphon (Lagarosiphon major)	5	53 days	Complete eradication	[8]
Hornwort (Ceratophyllum demersum)	Not specified	Not specified	Eradication in field trials	[8]
Hydrilla (Hydrilla verticillata)	Not specified	Not specified	Effective control, but recovery from tubers and turions	[8]
Eurasian watermilfoil & Curlyleaf pondweed	0.5 - 4.0	120 hours	Effective control with no significant regrowth at 8 weeks	[7]
Vallisneria australis, Sagittaria platyphylla, Myriophyllum crispatum	0.3 - 4.8	20 - 30 days	Significant biomass reduction	[9]

Table 2: Dissipation of Endothal in Aquatic Environments

Environment	Initial Concentration (ppm)	Time to Near Detection Limit	Average Dissipation	Reference
Farm Reservoirs (4 of 14)	0.3 - 1.4	8 - 20 days	Not specified	
Farm Reservoirs (10 of 14)	Not specified	12 days	71%	
Growth Pools	0.5 - 4.0	12 days	Dissipated to 0.26 - 2.5 ppm	[10]
Ponds	0.3 - 10	2.5 - 4 days	Undetectable	[1]
Irrigation Supply Ponds	2	26 days (predicted)	Half-life of 12 days	[1]
Water with Sediment	Not specified	14 days	Almost complete degradation	[2]
Sterilized Water	Not specified	9 days	No apparent degradation	[2]
Non-sterilized Water	Not specified	4 days	50% degradation	[2]

Experimental Protocols

1. Protocol for Aquatic Herbicide Efficacy Trial

This protocol outlines a typical mesocosm experiment to evaluate the efficacy of **Endothal-disodium** on target aquatic weeds.

a. Experimental Setup:

- Establish mesocosms (e.g., large tanks or outdoor ponds) that simulate the target aquatic environment.
- Introduce a known biomass of the target aquatic weed species (e.g., *Hydrilla verticillata*, *Myriophyllum spicatum*) into each mesocosm.

- Allow the plants to acclimate for a specified period (e.g., 1-2 weeks).
- Randomly assign treatment groups, including a control group (no herbicide) and several concentrations of **Endothal-disodium** (e.g., 0.5, 1.0, 2.5, 5.0 ppm). Ensure replication for each treatment group.

b. Herbicide Application:

- Calculate the volume of each mesocosm.
- Prepare stock solutions of **Endothal-disodium**.
- Apply the calculated amount of stock solution to each mesocosm to achieve the target concentrations. For liquid formulations, inject the herbicide below the water surface. For granular formulations, distribute evenly over the water surface.

c. Data Collection:

- Collect water samples at regular intervals (e.g., 0, 1, 3, 7, 14, and 28 days post-application) to monitor the concentration of endothall.
- At the end of the exposure period, harvest the plant biomass from each mesocosm.
- Determine the fresh and dry weight of the plant biomass to assess the reduction in growth compared to the control group.
- Visually assess plant health and damage using a rating scale.

d. Data Analysis:

- Analyze the endothall concentration data to determine the dissipation rate.
- Use statistical methods (e.g., ANOVA) to compare the plant biomass between the different treatment groups and the control.
- Calculate the EC50 (the concentration that causes a 50% reduction in plant growth) for the target weed species.

2. Protocol for Assessing the Impact on Non-Target Organisms

This protocol describes a laboratory experiment to assess the acute toxicity of **Endothal-disodium** to a non-target aquatic organism, such as *Daphnia magna*.

a. Test Organisms:

- Culture *Daphnia magna* under controlled laboratory conditions (e.g., temperature, light cycle, feeding regime).
- Use neonates (<24 hours old) for the toxicity test.

b. Experimental Procedure:

- Prepare a series of test solutions with different concentrations of **Endothal-disodium** in a suitable culture medium. Include a control group with no herbicide.
- Place a specific number of *Daphnia magna* neonates (e.g., 10) into each test vessel containing the test solutions.
- Incubate the test vessels under controlled conditions for a specified period (e.g., 48 hours).
- At the end of the exposure period, count the number of immobilized daphnids in each vessel.

c. Data Analysis:

- Calculate the percentage of immobilization for each concentration.
- Use a statistical method (e.g., probit analysis) to determine the LC50 (the concentration that is lethal to 50% of the test organisms).

Visualizations

Caption: Workflow for an aquatic herbicide efficacy trial.

Caption: Proposed signaling pathway for Endothall's herbicidal action.

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